

Essential Safety and Operational Guide for 1-(3-Bromo-2-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(3-Bromo-2-hydroxyphenyl)ethanone

Cat. No.: B157580

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(3-Bromo-2-hydroxyphenyl)ethanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Hazard Identification and Classification

1-(3-Bromo-2-hydroxyphenyl)ethanone is classified as a hazardous substance. The following table summarizes its hazard classifications based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning^[1]^[2]

Personal Protective Equipment (PPE)

Strict adherence to Personal Protective Equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.^[3]^[4]^[5] The following table outlines the required PPE for handling **1-(3-Bromo-2-hydroxyphenyl)ethanone**.

Body Part	PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Nitrile rubber gloves are a suitable choice. ^{[6][7]} For prolonged contact or when handling larger quantities, consider double gloving or using gloves with a higher resistance to halogenated organic compounds. ^[7] Always inspect gloves for tears or holes before use. ^[8]
Eyes	Safety goggles or a face shield	Chemical splash goggles are required to provide a seal around the eyes. ^[8] A face shield should be worn over safety goggles when there is a significant risk of splashing. ^[8] ^[9]
Body	Laboratory coat	A fully buttoned lab coat must be worn to protect skin and clothing. ^{[6][8]}
Respiratory	Respirator (if necessary)	Work should be conducted in a well-ventilated area or a certified chemical fume hood to avoid inhalation of dust or vapors. ^{[1][6]} If a fume hood is not available or if aerosolization is likely, a respirator appropriate for organic vapors and particulates should be used.
Feet	Closed-toe shoes	Street shoes such as sandals or perforated shoes are not

permitted in the laboratory.[5]

[6]

Operational Plan: Weighing and Dissolving Solid 1-(3-Bromo-2-hydroxyphenyl)ethanone

This section provides a step-by-step protocol for safely weighing and dissolving solid **1-(3-Bromo-2-hydroxyphenyl)ethanone**.

Objective: To accurately weigh a specified amount of the solid compound and dissolve it in a suitable solvent.

Materials:

- **1-(3-Bromo-2-hydroxyphenyl)ethanone**
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Beaker or flask
- Magnetic stirrer and stir bar (optional)
- Required PPE (see table above)

Experimental Protocol:

- Preparation:
 - Ensure the work area, specifically the chemical fume hood and analytical balance, is clean and free of clutter.

- Don all required personal protective equipment: lab coat, safety goggles, and chemical-resistant gloves.
- Verify that an emergency shower and eyewash station are accessible and unobstructed.[9]
- Weighing:
 - Perform all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation exposure.[6]
 - Place a piece of weighing paper or a weighing boat on the analytical balance and tare the balance.
 - Carefully use a clean spatula to transfer the desired amount of **1-(3-Bromo-2-hydroxyphenyl)ethanone** from its container onto the weighing paper. Avoid generating dust.[1]
 - Once the target weight is achieved, securely close the stock container of the chemical.
- Dissolution:
 - Carefully transfer the weighed solid into a clean, dry beaker or flask.
 - Add the appropriate solvent to the beaker.
 - If necessary, place the beaker on a magnetic stirrer and add a stir bar to facilitate dissolution.
 - Gently stir the mixture until the solid is completely dissolved.
- Post-Procedure:
 - Clean the spatula and any other reusable equipment that came into contact with the chemical.
 - Dispose of the weighing paper and any other contaminated disposable materials in the designated halogenated organic waste container.[6]

- Wipe down the work surface in the fume hood.
- Remove gloves and wash hands thoroughly with soap and water.[\[8\]](#)

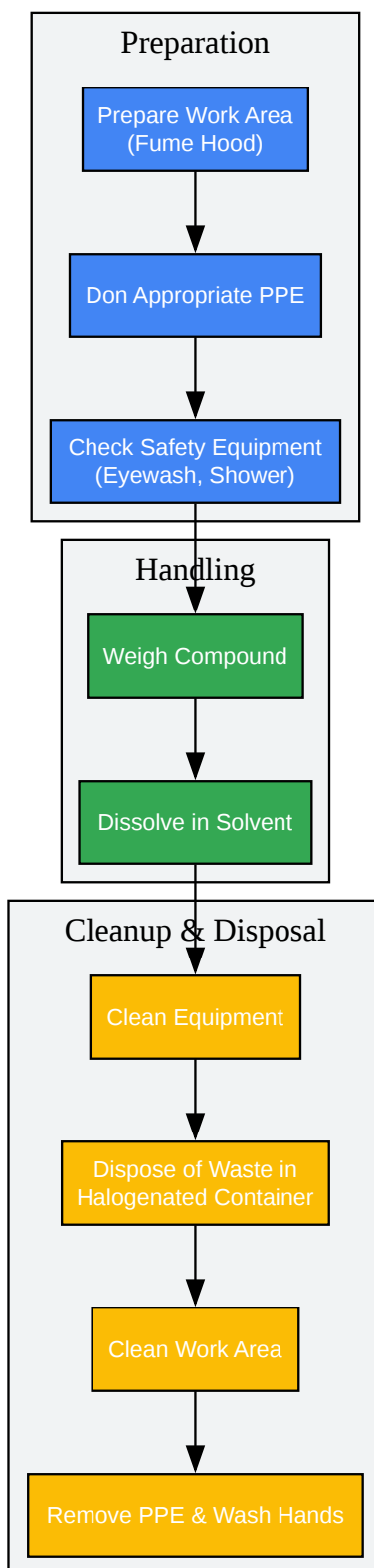
Disposal Plan

Proper disposal of **1-(3-Bromo-2-hydroxyphenyl)ethanone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** As a halogenated organic compound, all waste containing **1-(3-Bromo-2-hydroxyphenyl)ethanone** must be collected in a designated "Halogenated Organic Waste" container.[\[6\]](#)[\[9\]](#) Do not mix with non-halogenated waste.[\[10\]](#)
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and the specific chemical contents.[\[9\]](#)[\[10\]](#)
- **Storage:** Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed when not in use.[\[1\]](#)[\[10\]](#)
- **Disposal Procedure:** Dispose of the contents and the container in accordance with all applicable local, state, and federal regulations.[\[1\]](#) This should be handled by qualified waste management personnel.[\[6\]](#)

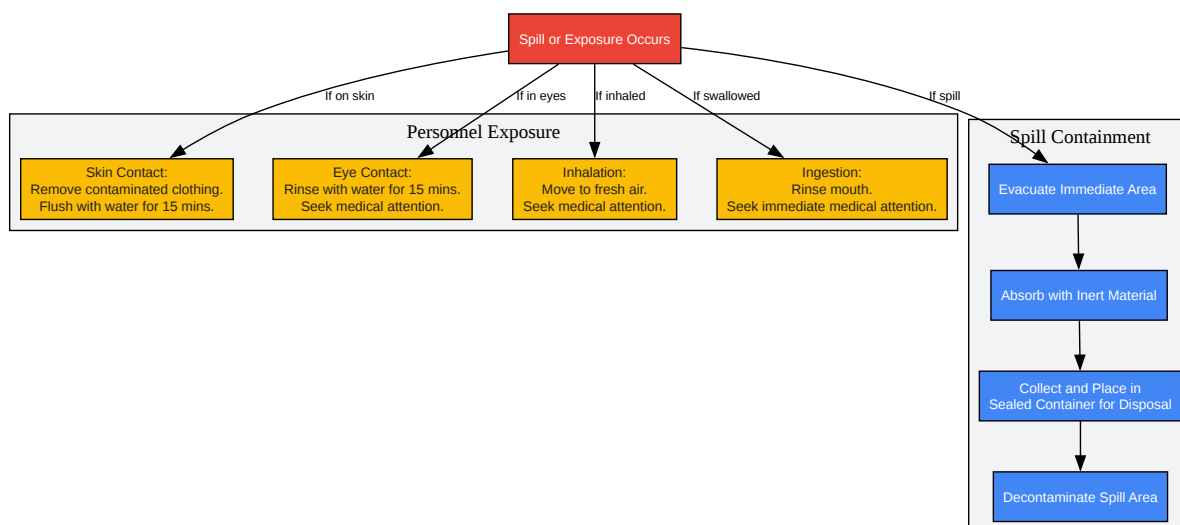
Visual Workflow and Emergency Procedures

The following diagrams illustrate the standard workflow for handling **1-(3-Bromo-2-hydroxyphenyl)ethanone** and the appropriate emergency response to an exposure or spill.



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Caption: Workflow for Handling **1-(3-Bromo-2-hydroxyphenyl)ethanone**.



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Caption: Emergency Response for **1-(3-Bromo-2-hydroxyphenyl)ethanone**.

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